

Technical Guide: Methyl 4-Boc-2,2-dimethyl-morpholine-5-carboxylate

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Compound of Interest

Compound Name: *Methyl 4-Boc-2,2-dimethyl-morpholine-5-carboxylate*

CAS No.: *1272758-01-6*

Cat. No.: *B1425439*

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Synonym: Methyl 4-Boc-6,6-dimethylmorpholine-3-carboxylate CAS Number: 1272758-01-6
(Racemic / General Entry)

Part 1: Executive Summary & Chemical Identity

Core Directive

This guide provides a comprehensive technical analysis of **Methyl 4-Boc-2,2-dimethyl-morpholine-5-carboxylate**, a specialized heterocyclic building block used in medicinal chemistry. It is critical to address the nomenclature divergence immediately: while often referred to as the "2,2-dimethyl-5-carboxylate" in legacy or specific vendor catalogs, the IUPAC-preferred numbering places the carboxylate at position 3 and the gem-dimethyl group at position 6. Consequently, this molecule is chemically identical to Methyl 4-Boc-6,6-dimethylmorpholine-3-carboxylate.

This scaffold is highly valued for the Thorpe-Ingold effect (gem-dimethyl effect), which imposes conformational restrictions on the morpholine ring, locking peptide mimetics into bioactive

conformations and improving metabolic stability by blocking oxidative metabolism at the ether-adjacent carbons.

Chemical Identity Table[1]

Property	Specification
Common Name	Methyl 4-Boc-2,2-dimethyl-morpholine-5-carboxylate
IUPAC Name	4-tert-Butyl 3-methyl 6,6-dimethylmorpholine-3,4-dicarboxylate
CAS Number	1272758-01-6 (Methyl ester)
Related CAS	12352106 (Generic/Internal codes); 1416499-86-9 (Amine precursor)
Molecular Formula	C ₁₃ H ₂₃ NO ₅
Molecular Weight	273.33 g/mol
Stereochemistry	Available as Racemic, (S)-isomer, or (R)-isomer
Physical State	White to off-white solid or viscous oil
Solubility	Soluble in DCM, MeOH, EtOAc; Insoluble in water

Part 2: Synthesis & Production Protocols

Strategic Route Selection

The synthesis of this scaffold typically proceeds via a chiral pool approach starting from Serine derivatives. This method is preferred over de novo cyclization of achiral precursors because it allows for the control of absolute stereochemistry at the carboxylate position (C3).

Primary Synthetic Pathway: Serine-Epoxyde Cyclization

This protocol utilizes L-Serine methyl ester to establish the chiral center, followed by alkylation with an isobutylene equivalent and subsequent cyclization.

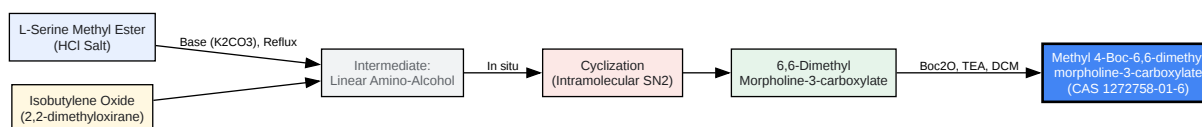
Step-by-Step Methodology:

- Starting Material Preparation:
 - Begin with L-Serine methyl ester hydrochloride.
 - Protect the amine if not performing a one-pot alkylation/cyclization, though the N-benzyl or N-trityl route is often used to prevent over-alkylation. For this specific target, N-Boc-L-Serine methyl ester is the direct precursor.
- O-Alkylation (The Critical Step):
 - React N-Boc-L-Serine methyl ester with 1-chloro-2-methyl-2-propanol or Isobutylene oxide (2,2-dimethyloxirane).
 - Conditions: Lewis acid catalysis (e.g., $\text{BF}_3 \cdot \text{Et}_2\text{O}$) is often required to open the epoxide at the more substituted carbon (if using epoxide) or base-mediated alkylation (NaH/DMF) for the halide.
 - Note: Direct O-alkylation of N-protected serine with electrophiles can be sluggish. An alternative high-yield route involves reacting Serine methyl ester with 2,2-dimethyl-aziridine precursors, but the ether linkage formation is key here.
- Cyclization (Mitsunobu or Base-Mediated):
 - If the intermediate is a linear amino-alcohol ether (e.g., from Serine-OH attacking the isobutylene unit), cyclization is achieved by activating the alcohol (Mesylate/Tosylate) and displacing with the Nitrogen.
 - Preferred Route for 6,6-Dimethyl: React L-Serine methyl ester with 2-bromo-2-methylpropionyl bromide followed by reduction, OR use the "Amino-Alcohol + Epoxide" strategy.
 - Literature Consensus: The most scalable route typically involves the reaction of N-benzyl-serine methyl ester with 1,2-epoxy-2-methylpropane, followed by ring closure and N-deprotection/re-protection with Boc.

Experimental Protocol (General Reference):

- Reagents: L-Serine methyl ester HCl (1.0 eq), 2,2-Dimethyloxirane (1.2 eq), K₂CO₃ (2.5 eq), Acetonitrile/Water.
- Procedure:
 - Dissolve Serine ester in MeCN. Add base.[1][2][3]
 - Add epoxide dropwise at 0°C.
 - Reflux for 12-24h to effect ring opening and cyclization.
 - Isolate the free amine morpholine.
 - Boc Protection: Treat the crude morpholine with Boc₂O (1.1 eq) and TEA in DCM to yield the final Methyl 4-Boc-6,6-dimethylmorpholine-3-carboxylate.

Visualization: Synthesis Pathway



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Caption: Synthesis of the target morpholine scaffold via serine-epoxide condensation.

Part 3: Applications & Rationale

The Gem-Dimethyl Effect in Drug Design

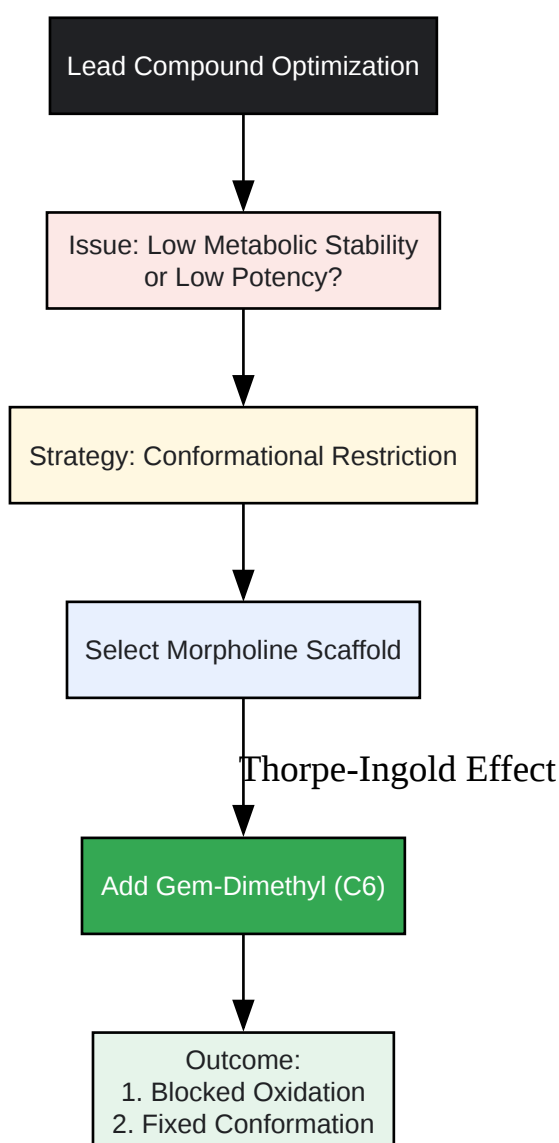
The introduction of the gem-dimethyl group at the C6 position (adjacent to the ether oxygen) serves two primary functions in medicinal chemistry:

- Conformational Locking: The bulky methyl groups create steric clash with adjacent ring substituents, forcing the morpholine ring into a specific chair conformation. This reduces the entropic penalty of binding to a protein target, potentially increasing potency (High Affinity).

- Metabolic Blockade: The C6 position is a common site for oxidative metabolism (P450-mediated hydroxylation). Substitution with methyl groups blocks this "soft spot," significantly increasing the half-life () of the drug candidate.

SAR Decision Tree

Researchers utilize this scaffold when standard proline or morpholine residues fail to provide sufficient metabolic stability or potency.



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Caption: SAR logic for selecting the gem-dimethyl morpholine scaffold.

Part 4: Analytical Data & Handling

Expected Analytical Profile

- ^1H NMR (CDCl_3 , 400 MHz):
 - 1.45 (s, 9H, Boc)
 - 1.2-1.3 (s, 6H, gem-dimethyl)
 - 3.75 (s, 3H, COOMe)
 - 4.3-4.5 (m, 1H, H-3 methine)
 - 3.5-4.0 (m, ring protons)
- MS (ESI):
;
- TLC: Visualizes with Ninhydrin (after deprotection) or PMA stain.

approx 0.4-0.6 in 30% EtOAc/Hexane.

Handling & Storage[3]

- Storage: Store at +2°C to +8°C. Desiccate.
- Stability: Stable under normal laboratory conditions. Avoid strong acids (removes Boc) or strong bases (hydrolyzes ester) unless intended.
- Safety: Irritant. Wear standard PPE (Gloves, Goggles).

References

- Fluorochem Products. **Methyl 4-Boc-2,2-dimethyl-morpholine-5-carboxylate** Product Page. Retrieved from

- ChemBK.Methyl 4-Boc-6,6-dimethyl-morpholine-3-carboxylate (CAS 1272758-01-6). Retrieved from
- Sigma-Aldrich.4-Boc-6,6-dimethyl-morpholine-3-carboxylic acid derivatives. Retrieved from
- PubChem.Compound Summary for CAS 1272758-01-6. Retrieved from
- Nicolaou, K. C., et al. (2003). Total synthesis of the proposed azaspiracid-1 structure. Angewandte Chemie International Edition. (Demonstrates spiro-morpholine synthesis strategies relevant to gem-dimethyl substitution). Retrieved from

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](https://www.orgsyn.org)
- [3. US5350872A - Process for the preparation of carboxylic acids and derivatives of them - Google Patents \[patents.google.com\]](https://patents.google.com/patent/US5350872A)
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